

# AZ Pfkfb3 26 solubility and stock solution preparation

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## Compound of Interest

Compound Name: AZ Pfkfb3 26

Cat. No.: B10788142

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## Application Notes and Protocols for AZ Pfkfb3 26

### For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and stock solution preparation of **AZ Pfkfb3 26**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). These guidelines are intended to support researchers in the accurate and effective use of this compound in various experimental settings.

## Compound Information

Property	Value
IUPAC Name	(2S)-N-[4-[[3-Cyano-1-(2-methylpropyl)-1H-indol-5-yl]oxy]phenyl]-2-pyrrolidinecarboxamide
Molecular Formula	C <sub>24</sub> H <sub>26</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	402.49 g/mol
CAS Number	1704740-52-2

## Mechanism of Action

**AZ Pfkfb3 26** is a highly selective and potent inhibitor of the metabolic enzyme PFKFB3.[1][2][3][4] PFKFB3 is a key regulator of glycolysis, the metabolic pathway that converts glucose into pyruvate. By producing fructose-2,6-bisphosphate, a potent allosteric activator of phosphofructokinase-1 (PFK-1), PFKFB3 significantly enhances glycolytic flux. Inhibition of PFKFB3 by **AZ Pfkfb3 26** leads to a reduction in fructose-2,6-bisphosphate levels, thereby decreasing the rate of glycolysis. This inhibitory action makes **AZ Pfkfb3 26** a valuable tool for studying the role of glycolysis in various physiological and pathological processes, including cancer.[1]

## Inhibitory Activity

Target	IC <sub>50</sub>
PFKFB3	23 nM[1][2][3][4]
PFKFB1	2.06 μM[1][2][3][4]
PFKFB2	0.384 μM[1][2][3][4]
Fructose-1,6-bisphosphate levels in A549 cells	343 nM[5][6]

## Solubility Data

The solubility of **AZ Pfkfb3 26** can vary depending on the solvent and experimental conditions. It is crucial to use high-purity, anhydrous solvents, as the presence of water can significantly reduce the solubility of the compound.[1]

Solvent	Maximum Concentration	Notes
DMSO	100 mM (40.25 mg/mL)[5][6]	For lower concentrations (e.g., 5 mg/mL), sonication and pH adjustment to 3 with HCl may be required to achieve complete dissolution.[1][2][3][4] Using newly opened DMSO is recommended.[1]
Ethanol	100 mM (40.25 mg/mL)[5][6]	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ Pfkfb3 26** in dimethyl sulfoxide (DMSO).

Materials:

- **AZ Pfkfb3 26** (powder)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Weigh the Compound:** Accurately weigh a specific amount of **AZ Pfkfb3 26** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.025 mg of the compound.
- **Add Solvent:** Add the appropriate volume of DMSO to the vial containing the **AZ Pfkfb3 26** powder. To prepare a 10 mM solution with 4.025 mg of the compound, add 1 mL of DMSO.
- **Dissolve the Compound:**
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
  - Gentle warming of the solution to 37°C can also aid in dissolution.<sup>[4]</sup>

- Aliquot and Store: Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C.

## Stock Solution Storage and Stability

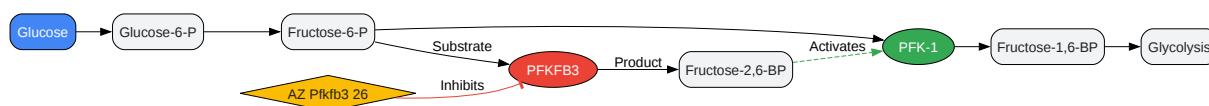
Proper storage of the stock solution is critical to maintain the stability and activity of **AZ Pfkfb3 26**.

Storage Temperature	Shelf Life
-20°C	Up to 1 year <sup>[1][2]</sup>
-80°C	Up to 2 years <sup>[1][2]</sup>

Note: It is strongly recommended to aliquot the stock solution to avoid degradation from multiple freeze-thaw cycles.<sup>[4]</sup>

## Visualizations

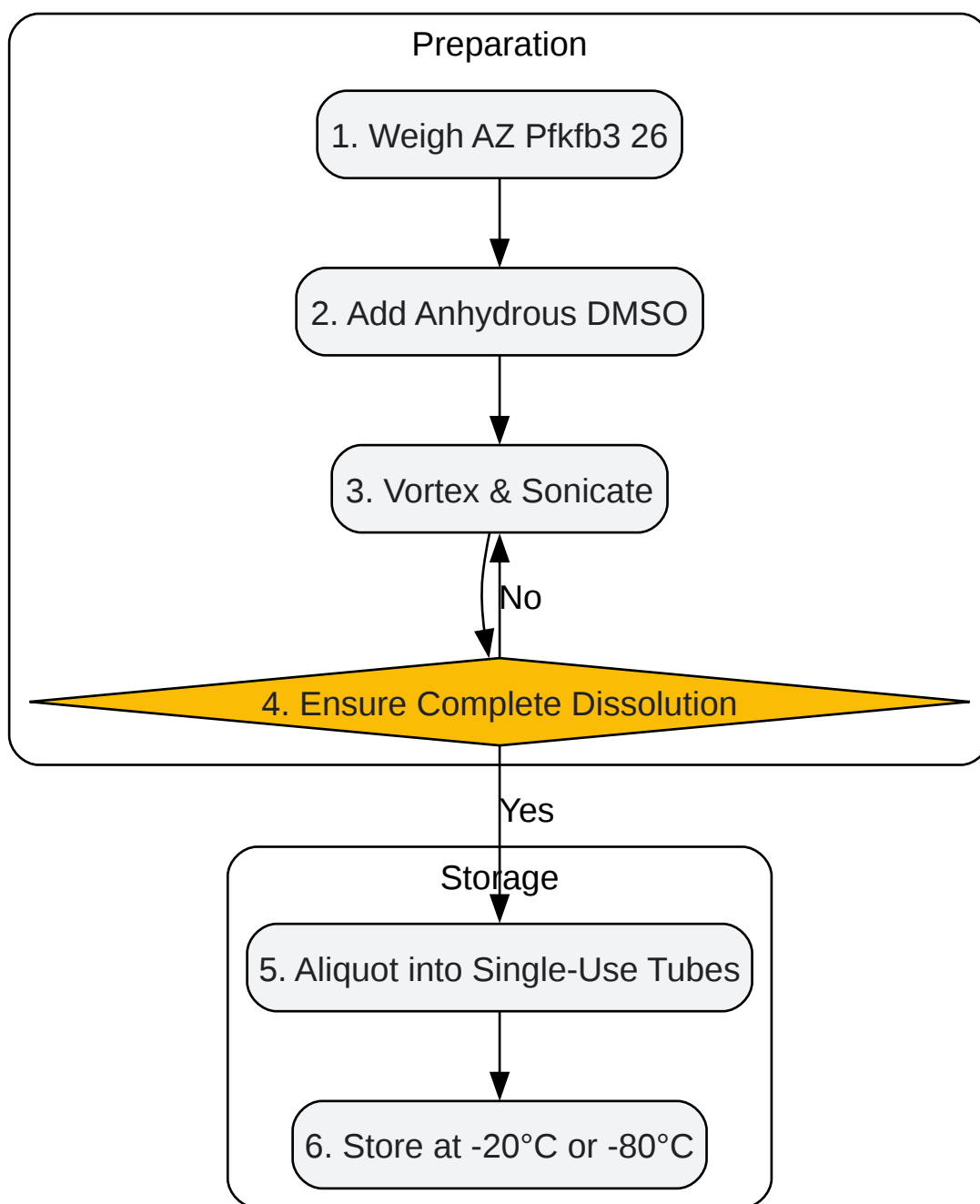
### Signaling Pathway of PFKFB3 Inhibition



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Caption: PFKFB3 inhibition by **AZ Pfkfb3 26** reduces glycolysis.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **AZ Pfkfb3 26** stock solution.

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